

22-Hydroxy-Docosahexaenoic Acid: A Key Precursor in the Resolution of Inflammation

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Compound of Interest

Compound Name: 22-HDHA

Cat. No.: B3026293

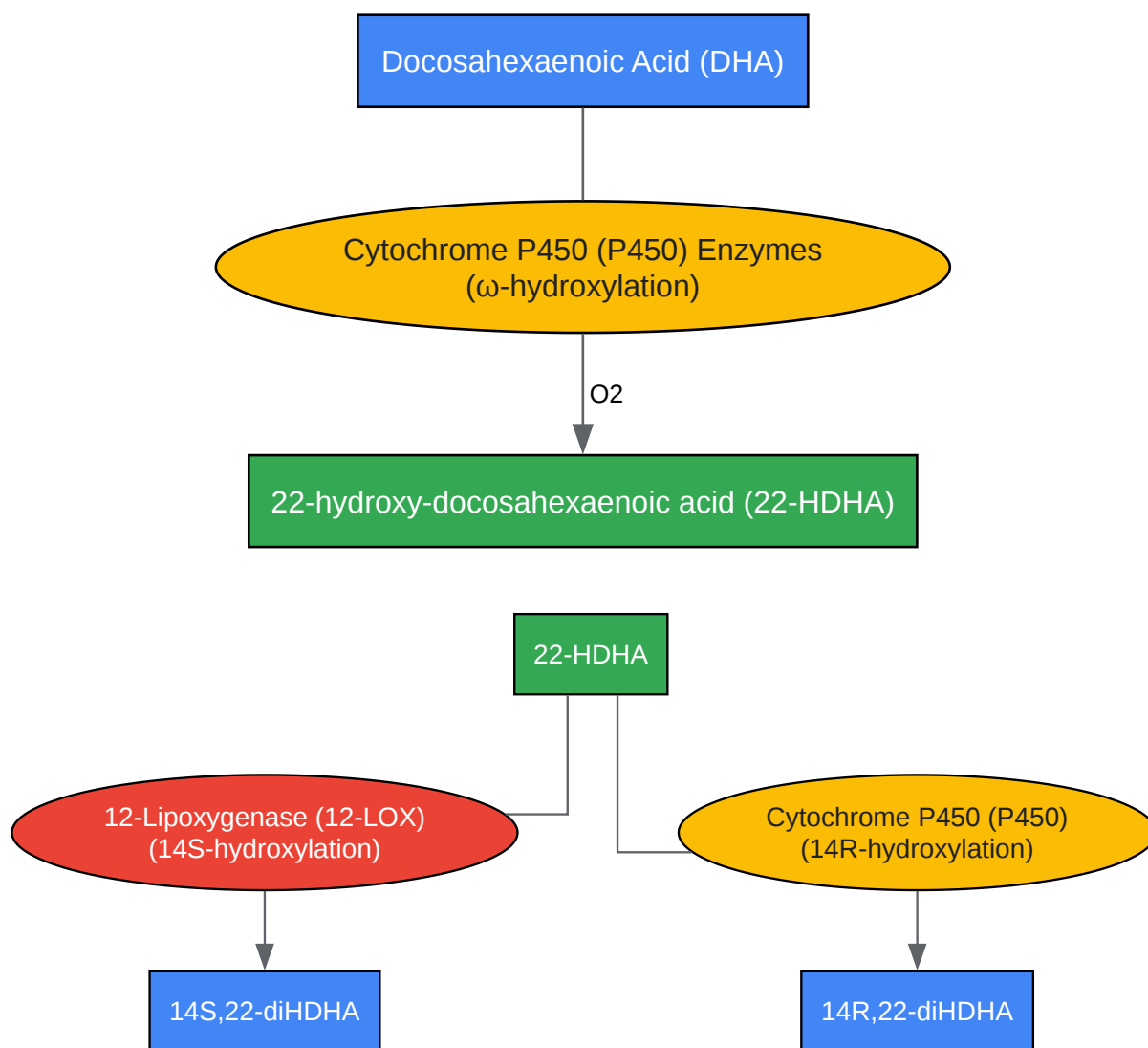
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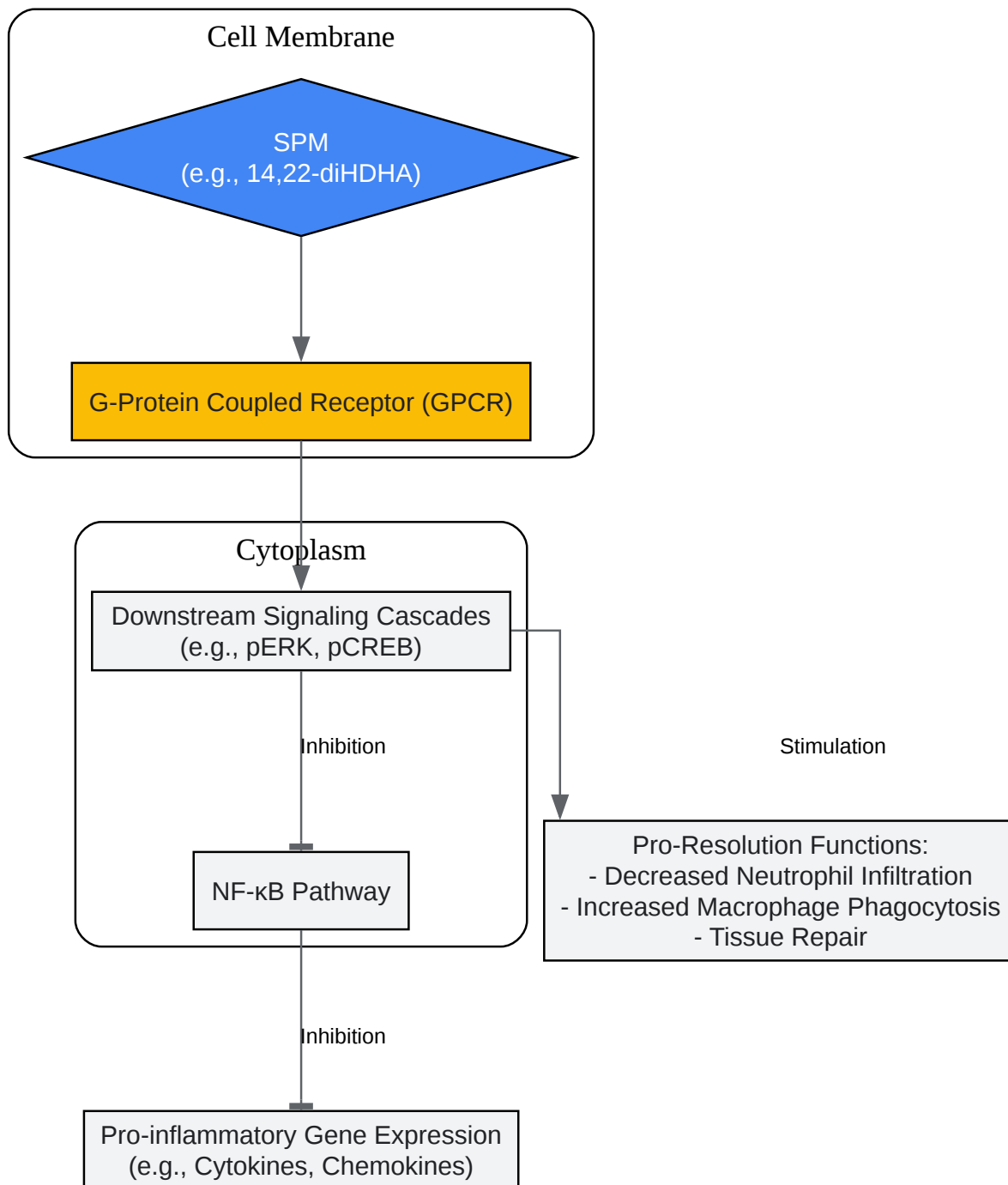
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

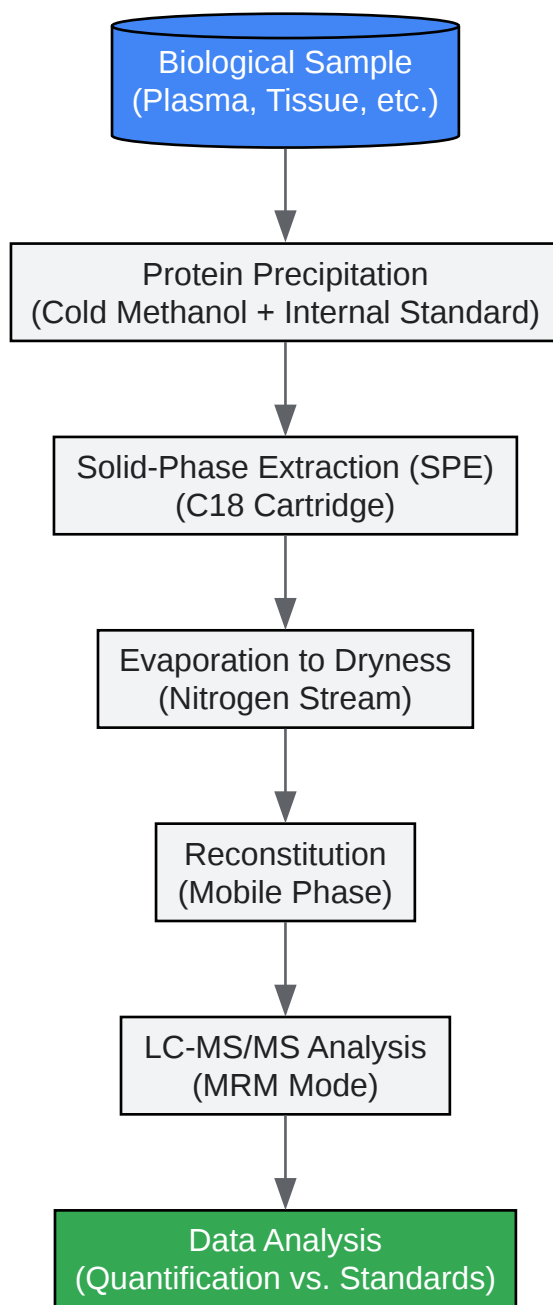
The resolution of inflammation is a highly orchestrated process, critical for restoring tissue homeostasis following injury or infection. Far from being a passive decay of pro-inflammatory signals, resolution is an active process driven by a specialized class of lipid mediators known as Specialized Pro-resolving Mediators (SPMs). Among the precursors to these potent molecules is 22-hydroxy-docosahexaenoic acid (**22-HDHA**), a metabolite of the omega-3 fatty acid, docosahexaenoic acid (DHA). This technical guide delves into the core aspects of **22-HDHA**, from its biosynthesis to its role as a precursor for specific SPMs, the signaling pathways they engage, and the experimental methodologies used to study them.

Biosynthesis of 22-HDHA

The initial step in the formation of **22-HDHA** is the enzymatic conversion of DHA. This reaction is primarily catalyzed by cytochrome P450 (P450) enzymes, which introduce a hydroxyl group at the omega-terminal carbon (carbon 22) of the DHA molecule. Inhibition of P450 enzymes has been shown to significantly reduce the production of **22-HDHA** in human leukocytes and platelets.^[1]







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References

- 1. researchgate.net [researchgate.net]
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